

Application Notes and Protocols for the Quantification of Manganese Lactate

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Compound of Interest

Compound Name: Manganese lactate

Cat. No.: B1605795

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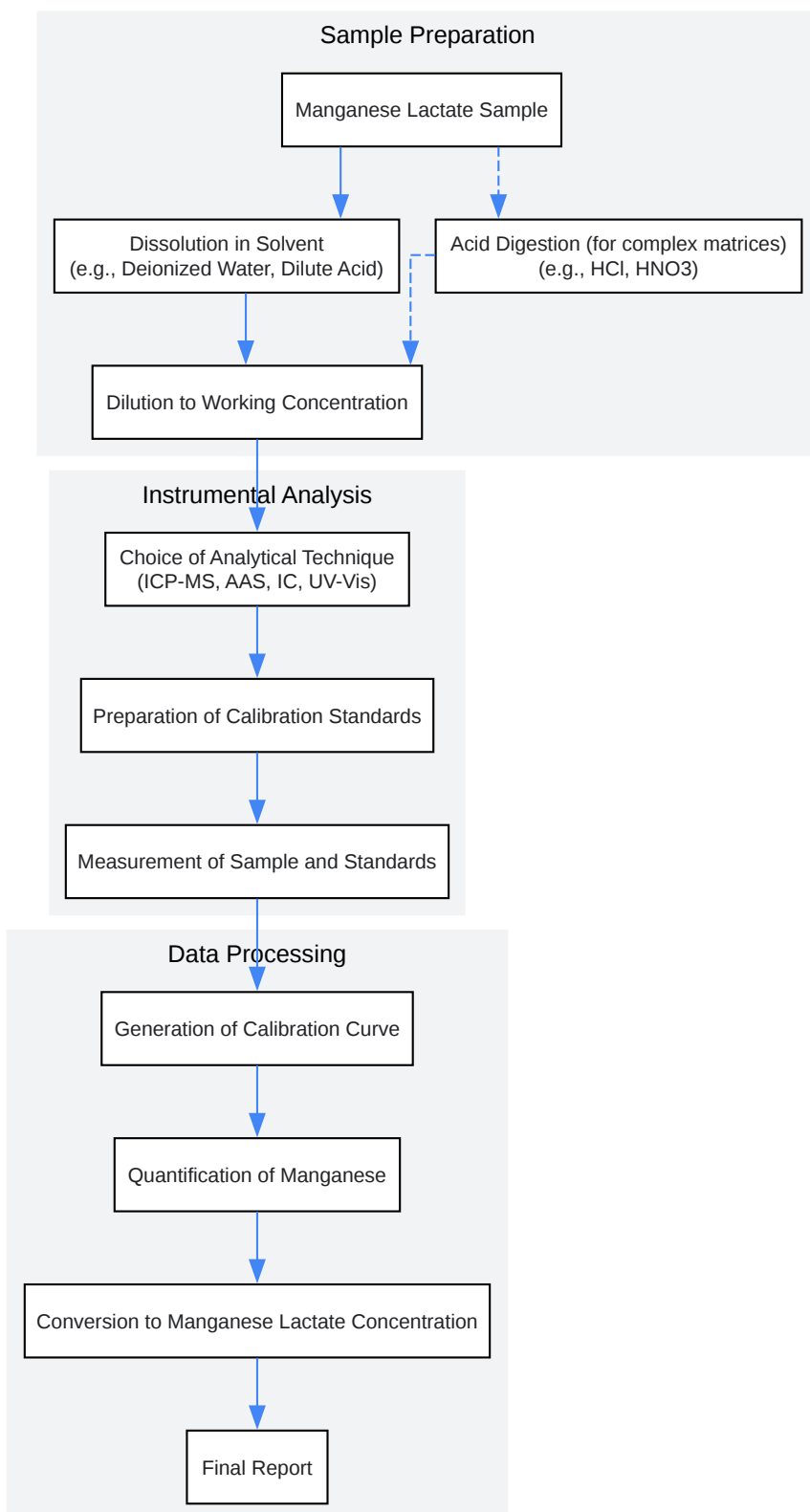
For: Researchers, Scientists, and Drug Development Professionals

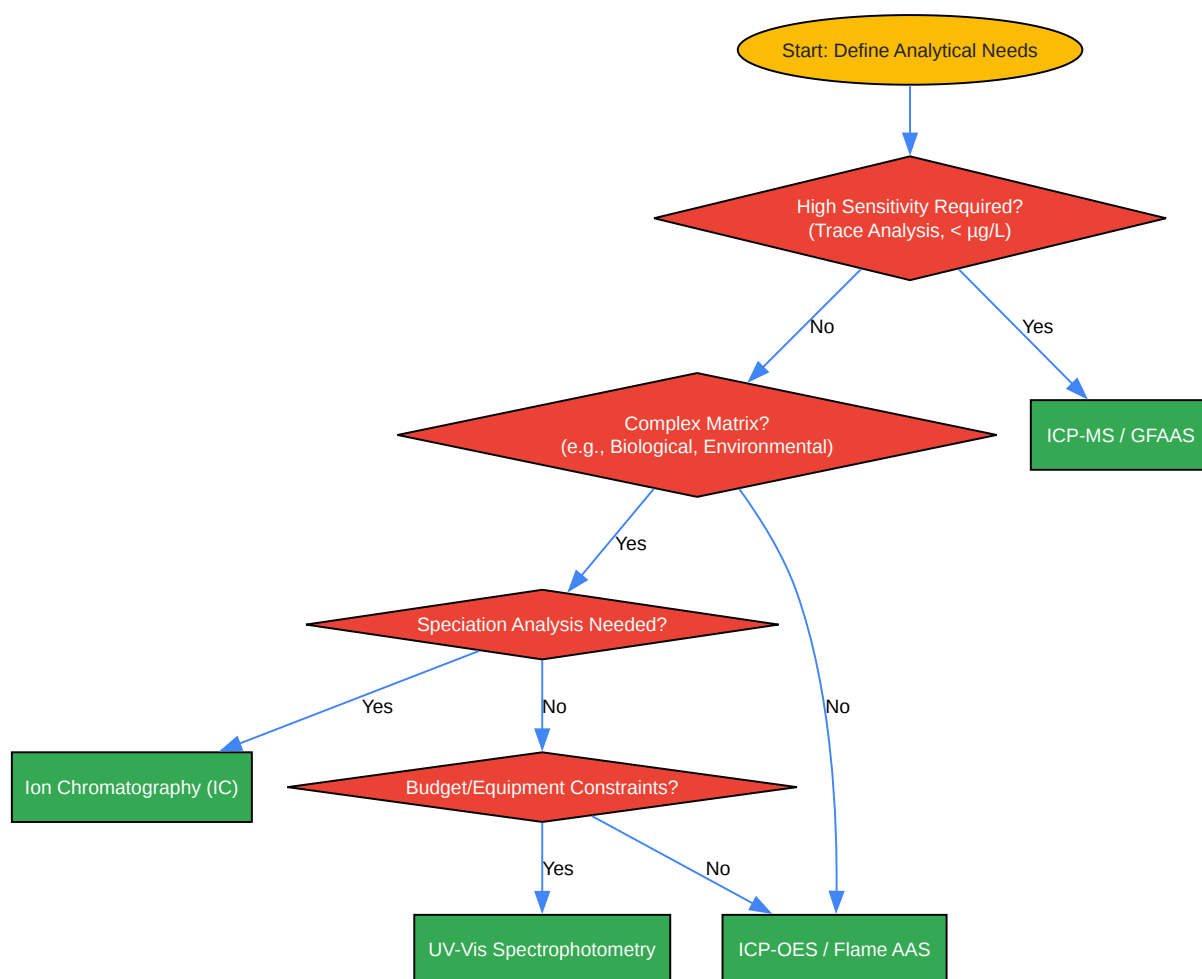
Introduction

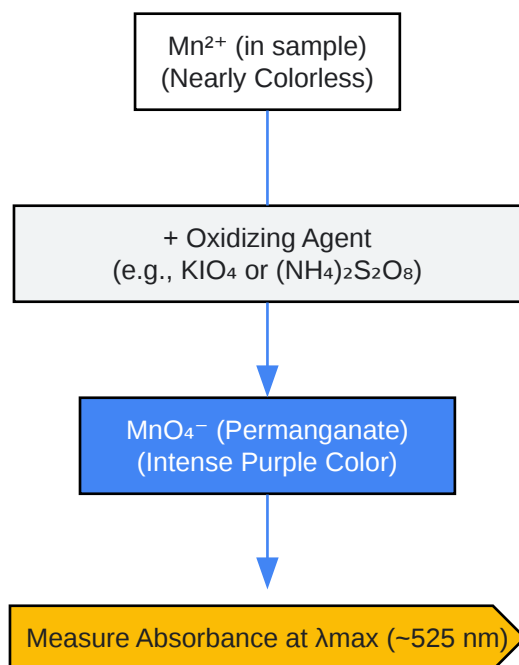
Manganese lactate ($\text{Mn}(\text{C}_3\text{H}_5\text{O}_3)_2$) is a salt of manganese and lactic acid, appearing as light pink crystals soluble in water.^[1] It finds applications in pharmaceuticals, dietary supplements, and as a food additive.^{[2][3]} Accurate quantification of **manganese lactate** is crucial for quality control, formulation development, and toxicological studies to ensure safety and efficacy.^[4] This document provides detailed application notes and experimental protocols for various analytical techniques suitable for the quantification of **manganese lactate**, focusing on the determination of the manganese (II) ion.

General Experimental Workflow

The quantification of **manganese lactate** typically involves sample preparation to bring the analyte into a suitable form for analysis, followed by instrumental measurement and data analysis.







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References

- 1. Manganese lactate - Wikipedia [en.wikipedia.org]
- 2. What is Manganese Lactate - Properties & Specifications [eleph-citrics.com]
- 3. dietarysupplements.alfa-chemistry.com [dietarysupplements.alfa-chemistry.com]
- 4. Optimisation of whole blood and plasma manganese assay by ICP-MS without use of a collision cell - PubMed [pubmed.ncbi.nlm.nih.gov]
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